

# Technical Support Center: Improving the Delivery Efficiency of Inhaled Pc-786

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## Compound of Interest

Compound Name: Pc-786

Cat. No.: B609854

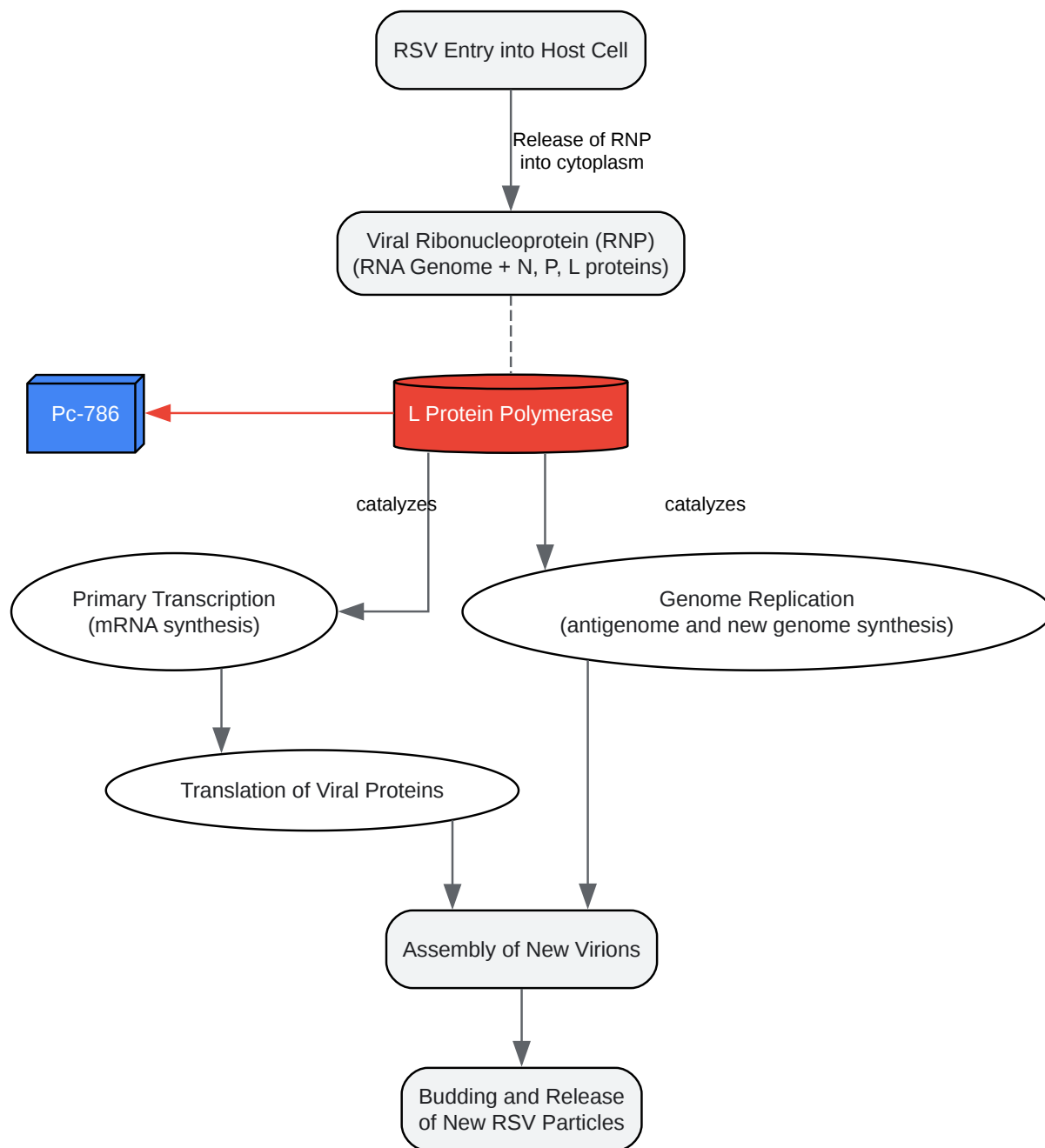
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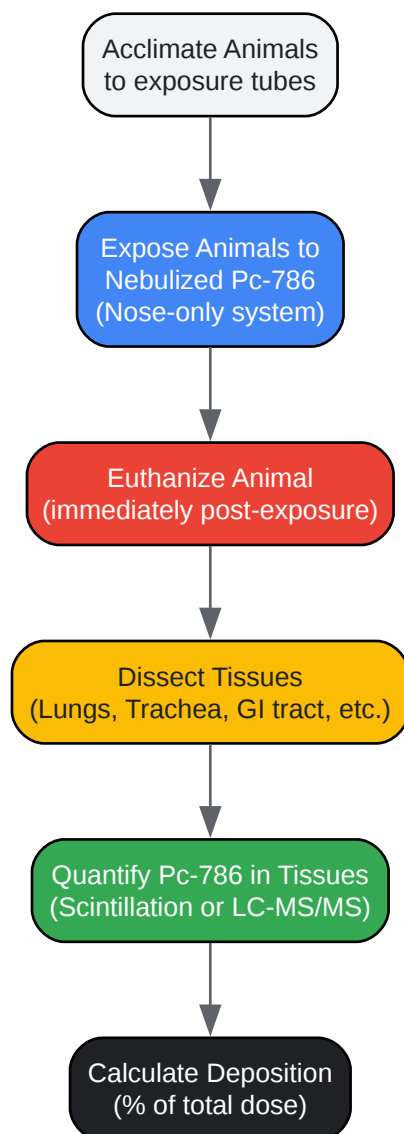
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the inhaled antiviral agent, **Pc-786**. The information is designed to address specific issues that may be encountered during experimental procedures.

## Understanding Pc-786

**Pc-786** is an investigational, potent, non-nucleoside inhibitor of the Respiratory Syncytial Virus (RSV) L protein polymerase.[1][2][3][4][5] The L protein is a critical component of the viral RNA-dependent RNA polymerase complex, responsible for the transcription and replication of the viral genome.[1][2][3][4][5] By inhibiting this protein, **Pc-786** effectively halts the viral lifecycle.[3] **Pc-786** is characterized as being poorly water-soluble and has been administered via nebulization in clinical studies.[6]

## Signaling Pathway of RSV Replication and Inhibition by Pc-786





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